

Personal protective equipment for handling Antimony tribromide

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Compound of Interest

Compound Name: Antimony tribromide

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Essential Safety and Handling Guide for Antimony Tribromide

For Immediate Reference by Laboratory Professionals

This document provides critical safety protocols and logistical information for the handling and disposal of **Antimony Tribromide** (SbBr_3). Adherence to these guidelines is essential for ensuring the safety of all laboratory personnel.

Personal Protective Equipment (PPE) and Exposure Limits

Proper personal protective equipment is the first line of defense against the hazards of **Antimony Tribromide**. Below is a summary of required PPE and established occupational exposure limits.

Parameter	Value	Agency/Source
ACGIH TLV-TWA	0.5 mg/m ³ (as Sb)	ACGIH
NIOSH IDLH	50 mg/m ³ (as Sb)	NIOSH
OSHA PEL (Vacated)	0.5 mg/m ³	OSHA

ACGIH TLV-TWA: Threshold Limit Value - Time-Weighted Average concentration for a conventional 8-hour workday and a 40-hour workweek, to which it is believed that nearly all workers may be repeatedly exposed, day after day, without adverse effect. NIOSH IDLH: Immediately Dangerous to Life or Health concentration. OSHA PEL: Permissible Exposure Limit.

Operational Protocol: Safe Handling and Storage

Antimony Tribromide is a corrosive solid that is sensitive to moisture and light.^[1] It is crucial to handle it in a controlled environment to prevent exposure and accidental reactions.

Handling:

- Training: All personnel must be trained on the specific hazards and handling procedures for **Antimony Tribromide** before commencing any work.^[1]
- Ventilation: Always handle **Antimony Tribromide** in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[2]
 - Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.^[2]
 - Respiratory Protection: If exposure limits are exceeded or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.^[2] For exposures potentially exceeding 50 mg/m³ (as Antimony), a MSHA/NIOSH approved self-contained breathing apparatus with a full facepiece operated in a pressure-demand or other positive-pressure mode is required.^[1]
- Hygiene: Do not eat, smoke, or drink in areas where **Antimony Tribromide** is handled.^[1] Wash hands thoroughly after handling.^{[2][3]} Emergency eyewash fountains and safety showers should be readily available.^[1]

Storage:

- Containers: Keep containers tightly closed in a dry, cool, and well-ventilated place.[2][3]
- Incompatibilities: Store away from water, moisture, light, alcohol, strong bases (like sodium hydroxide and potassium hydroxide), oxidizing agents, strong acids, and finely powdered metals.[1][4] **Antimony Tribromide** reacts violently with potassium and sodium.[4] It decomposes in water, light, or alcohol to form Hydrogen Bromide gas.[1]

Spill and Disposal Plan

In the event of a spill or for routine disposal, the following procedures must be followed to mitigate risks and ensure environmental safety.

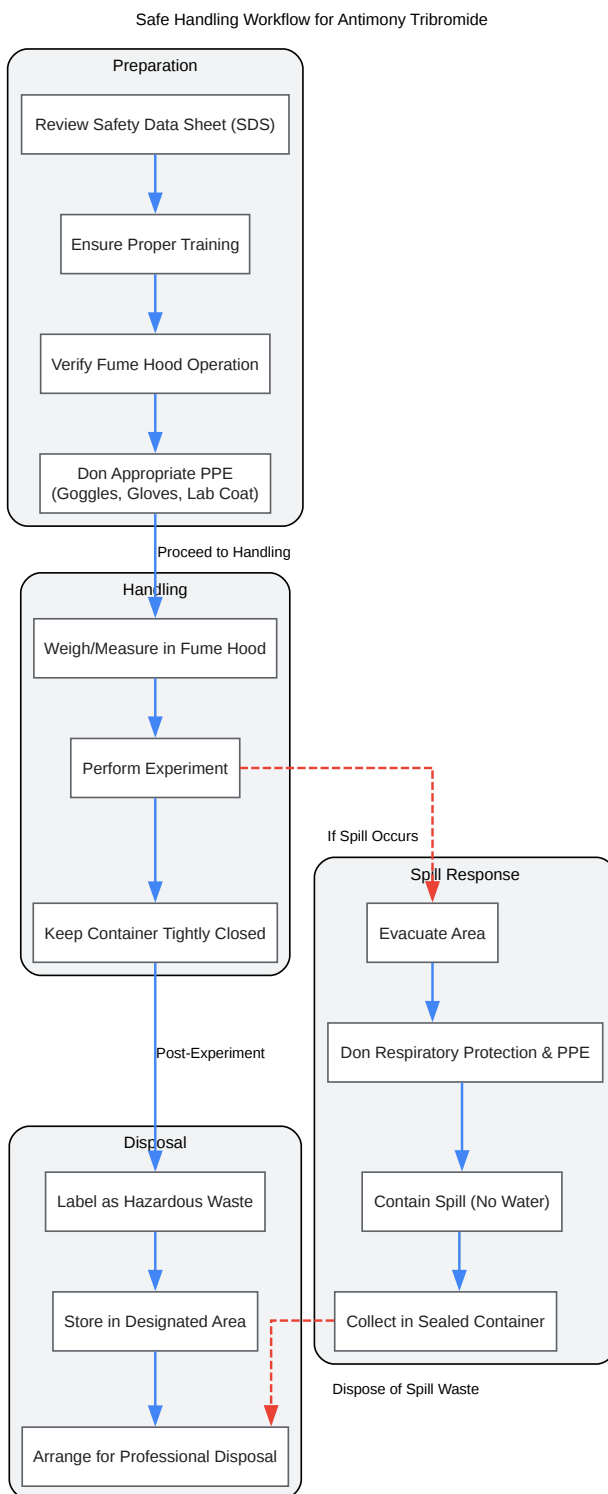
Spill Response:

- Evacuation: Evacuate all non-essential personnel from the spill area.[1]
- Containment: For powdered material, collect it in the most convenient and safe manner and deposit it in sealed containers.[1] Do not use water or wet methods for cleanup.[1]
- Ventilation: Ventilate the area after the cleanup is complete.[1]
- PPE: Personnel involved in the cleanup must wear the appropriate PPE as outlined above.

Disposal:

- Waste Characterization: **Antimony Tribromide** may need to be disposed of as hazardous waste.[1]
- Regulatory Compliance: Dispose of the material in a manner consistent with federal, state, and local regulations. Contact your state's Department of Environmental Protection (DEP) or the regional office of the Environmental Protection Agency (EPA) for specific guidance.[1]
- Containers: Dispose of contents and container to an approved waste disposal plant.[2][3]

Workflow for Safe Handling of Antimony Tribromide



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Caption: Workflow for the safe handling of **Antimony Tribromide**.

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